

# Propazine: A Comprehensive Technical Guide for Researchers

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This in-depth technical guide provides a thorough examination of the chemical and physical properties of **propazine**. The information is curated to support research, scientific analysis, and drug development endeavors. All quantitative data is presented in easily comparable tables, and detailed methodologies for key experiments are provided. Furthermore, this guide includes mandatory visualizations of signaling pathways and experimental workflows to facilitate a deeper understanding of **propazine**'s characteristics and applications.

## Chemical and Physical Properties of Propazine

**Propazine** is a triazine herbicide characterized as a colorless, crystalline solid.[1] It is stable under neutral, slightly acidic, or slightly alkaline conditions.[2][3]

Property	Value	Reference
IUPAC Name	6-chloro-N2,N4-di(propan-2-yl)-1,3,5-triazine-2,4-diamine	[4]
CAS Number	139-40-2	[5]
Molecular Formula	C <sub>9</sub> H <sub>16</sub> ClN <sub>5</sub>	[6][5]
Molar Mass	229.71 g/mol	[5][7]
Appearance	Colorless crystalline solid/powder	[1][2][7]
Melting Point	212-214 °C	[1][7][8]
Boiling Point	368.7 °C (rough estimate)	[7]
Water Solubility	8.6 mg/L at 20-22 °C	[2][8][9]
5 mg/L at 20 °C	[1]	
Vapor Pressure	2.9 x 10 <sup>-8</sup> mmHg at 20 °C	[8]
0.004 mPa at 20 °C	[1]	
Density	1.162 g/cm <sup>3</sup> at 20 °C	[2][7][8]
pKa	1.7 at 21 °C	[2]
Log Kow (Octanol-Water Partition Coefficient)	2.93	[2]

## Experimental Protocols

Detailed methodologies for determining the key physical and chemical properties of **propazine** are outlined below. These protocols are based on internationally recognized OECD guidelines.

### Melting Point Determination (Adapted from OECD Guideline 102)

The melting point of **propazine** can be determined using the capillary tube method.

**Apparatus:**

- Melting point apparatus with a heated block and thermometer
- Glass capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

**Procedure:**

- **Sample Preparation:** A small amount of dry **propazine** is finely ground using a mortar and pestle.
- **Capillary Tube Filling:** The open end of a capillary tube is pushed into the powdered **propazine**. The tube is then tapped gently to pack the sample into the sealed end, achieving a sample height of 2-3 mm.
- **Measurement:** The filled capillary tube is placed in the heating block of the melting point apparatus. The temperature is raised at a steady rate (e.g., 10°C/min initially, then 1-2°C/min near the expected melting point).
- **Observation:** The temperature at which the first droplet of liquid appears is recorded as the start of the melting range. The temperature at which the last solid crystal disappears is recorded as the end of the melting range.

## Water Solubility Determination (Adapted from OECD Guideline 105 - Flask Method)

The shake-flask method is suitable for determining the water solubility of **propazine**.

**Apparatus:**

- Mechanical shaker or magnetic stirrer
- Constant temperature bath

- Centrifuge
- Analytical balance
- Glass flasks with stoppers
- Filtration apparatus (e.g., syringe filters)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument

#### Procedure:

- **Equilibration:** An excess amount of **propazine** is added to a flask containing deionized water.
- **Shaking/Stirring:** The flask is sealed and agitated in a constant temperature bath (e.g., 20°C) for a sufficient period to reach equilibrium (e.g., 24-48 hours). Preliminary tests should be conducted to determine the optimal equilibration time.
- **Phase Separation:** The suspension is centrifuged at a high speed to separate the undissolved solid from the aqueous solution.
- **Sample Analysis:** A known volume of the clear supernatant is carefully removed, filtered, and the concentration of **propazine** is determined using a validated analytical method such as HPLC.
- **Calculation:** The water solubility is expressed in mg/L.

## Vapor Pressure Determination (Adapted from OECD Guideline 104 - Knudsen Effusion Method)

The Knudsen effusion method is suitable for substances with low vapor pressures like **propazine**.

#### Apparatus:

- Knudsen effusion cell with a small orifice

- High-vacuum system
- Thermostatically controlled chamber
- Microbalance

Procedure:

- Sample Preparation: A known mass of **propazine** is placed in the Knudsen effusion cell.
- Measurement: The cell is placed in a high-vacuum chamber and heated to a constant temperature. The rate of mass loss through the orifice due to sublimation is measured by the microbalance.
- Calculation: The vapor pressure is calculated from the rate of mass loss using the Knudsen equation, which relates the rate of effusion to the vapor pressure, temperature, and molar mass of the substance.

## Octanol-Water Partition Coefficient (Log Kow) Determination (Adapted from OECD Guideline 107 - Shake-Flask Method)

The shake-flask method is a common technique for determining the octanol-water partition coefficient.

Apparatus:

- Mechanical shaker
- Centrifuge
- Glass vessels with stoppers
- Analytical instrumentation (e.g., HPLC) for concentration determination

Procedure:

- Pre-saturation: n-Octanol is saturated with water, and water is saturated with n-octanol.

- Partitioning: A known amount of **propazine** is dissolved in either water or n-octanol. The two phases are then mixed in a vessel in a defined volume ratio.
- Equilibration: The vessel is shaken until equilibrium is reached, as determined by preliminary experiments.
- Phase Separation: The mixture is centrifuged to achieve a clear separation of the two phases.
- Analysis: The concentration of **propazine** in both the aqueous and n-octanol phases is determined using a suitable analytical method.
- Calculation: The partition coefficient ( $K_{ow}$ ) is calculated as the ratio of the concentration of **propazine** in the n-octanol phase to its concentration in the aqueous phase. The logarithm of this value is reported as Log  $K_{ow}$ .

## pKa Determination (Potentiometric Titration Method)

Potentiometric titration is a standard method for determining the pKa of ionizable compounds.

Apparatus:

- Potentiometer with a pH electrode
- Burette
- Stirrer
- Beaker

Procedure:

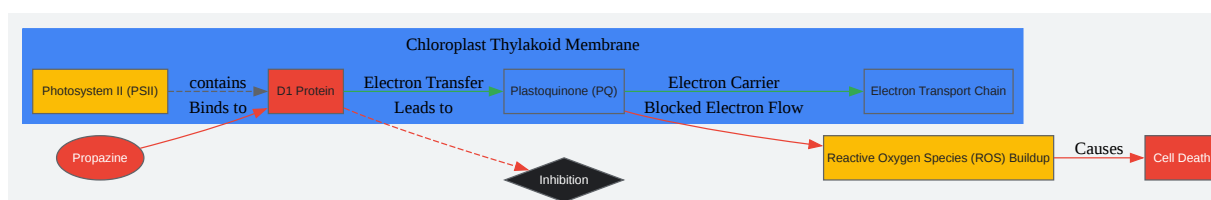
- Sample Preparation: A solution of **propazine** of known concentration is prepared in a suitable solvent (e.g., a water-methanol mixture to ensure solubility).
- Titration: The solution is titrated with a standardized solution of a strong acid (e.g., HCl).
- pH Measurement: The pH of the solution is measured after each addition of the titrant.

- **Data Analysis:** A titration curve is constructed by plotting the pH against the volume of titrant added. The pKa is determined from the pH at the half-equivalence point.

## Signaling Pathway and Experimental Workflows

### Herbicidal Mechanism of Action: Inhibition of Photosystem II

**Propazine**, like other triazine herbicides, acts by inhibiting photosynthesis in susceptible plants. It specifically targets Photosystem II (PSII) in the chloroplasts. **Propazine** binds to the D1 protein of the PSII complex, blocking the electron transport chain and leading to a buildup of reactive oxygen species, which ultimately causes cell death.

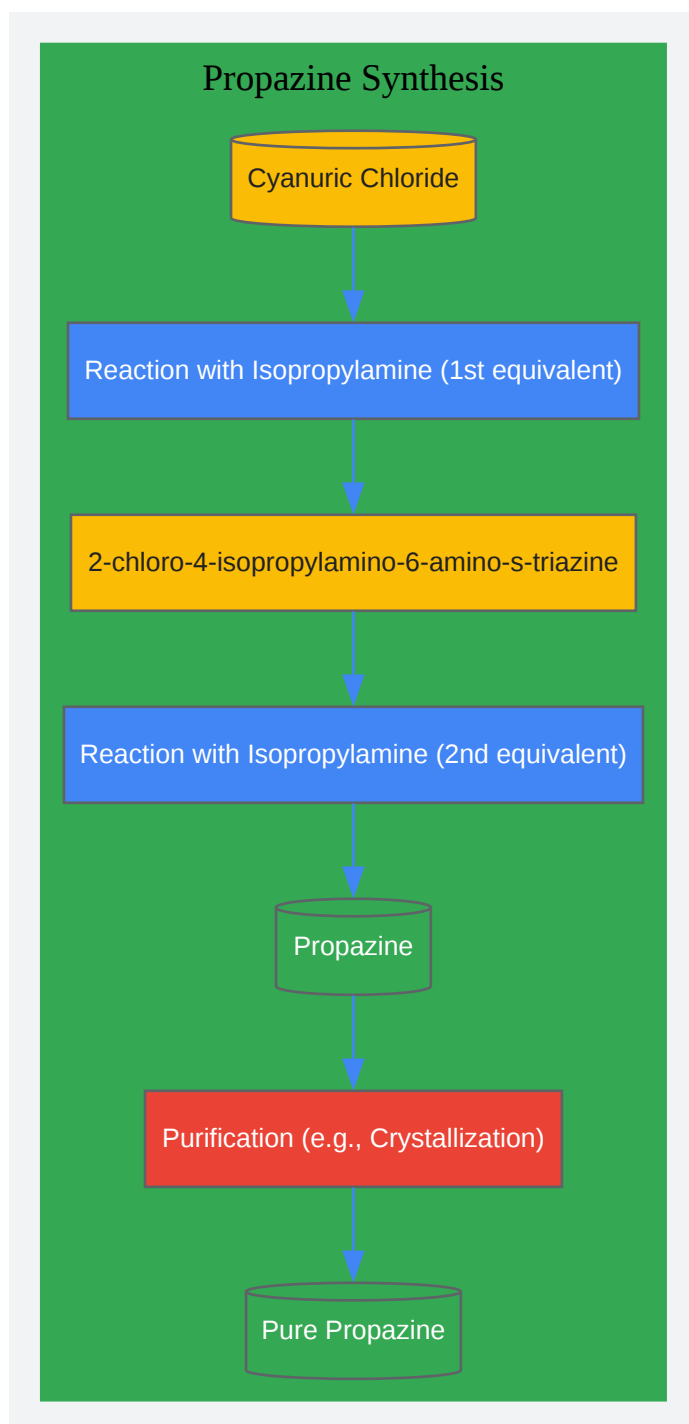


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Caption: **Propazine** inhibits photosynthesis by blocking the electron transport chain in Photosystem II.

## Experimental Workflow: Industrial Synthesis of Propazine

The industrial synthesis of **propazine** typically involves the sequential substitution of chlorine atoms on a cyanuric chloride ring with isopropylamine.



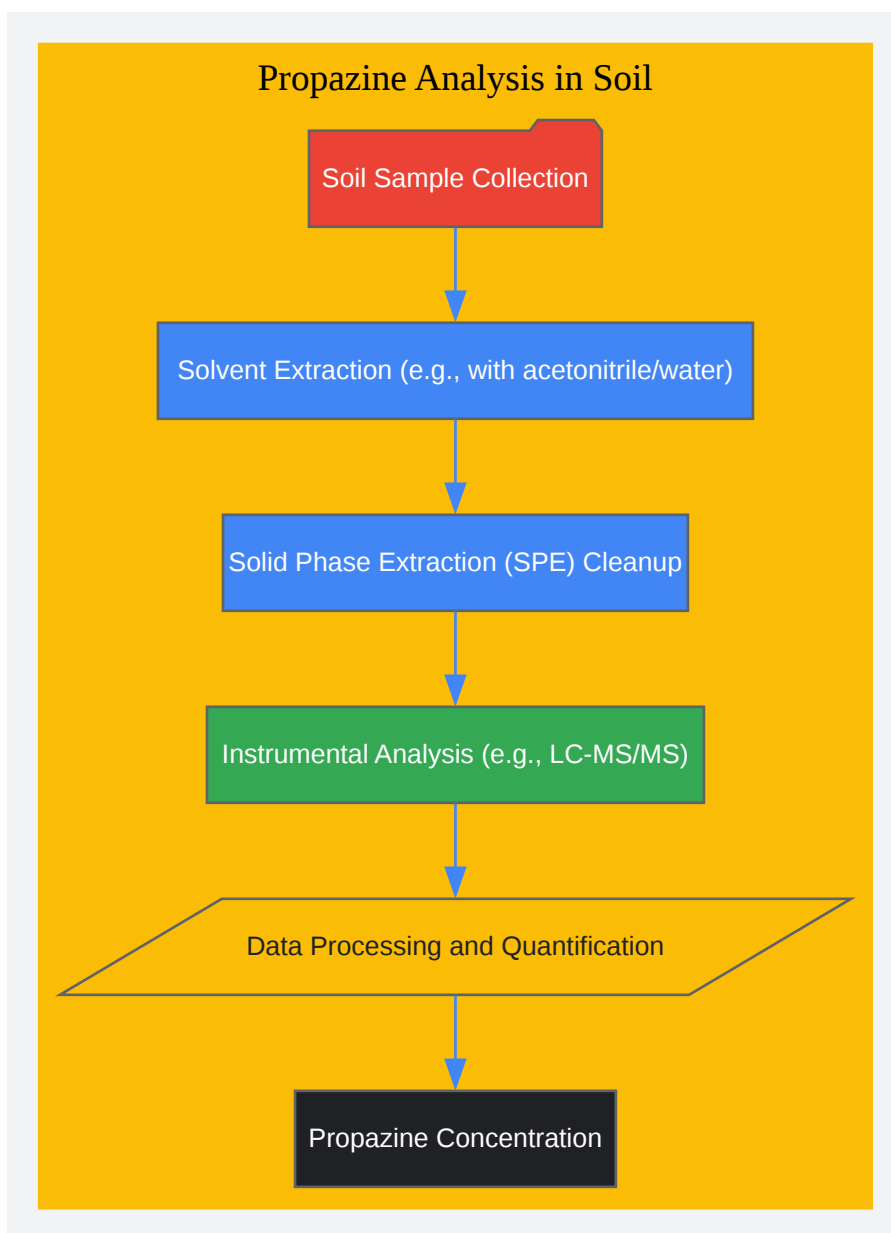
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Caption: Industrial synthesis of **propazine** from cyanuric chloride and isopropylamine.

## Experimental Workflow: Analysis of Propazine in Soil Samples



A common workflow for the analysis of **propazine** in soil involves extraction, cleanup, and instrumental analysis.



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